

Roseoflavin: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Roseoflavin

Cat. No.: B8055964

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Abstract

Roseoflavin is a naturally occurring flavin analog with potent antimicrobial properties, positioning it as a molecule of significant interest in the development of novel anti-infective agents. This technical guide provides a detailed overview of **roseoflavin**, encompassing its fundamental molecular characteristics, biosynthetic pathway, mechanism of action, and relevant experimental methodologies. The information is tailored for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource to support further investigation and application of this promising compound.

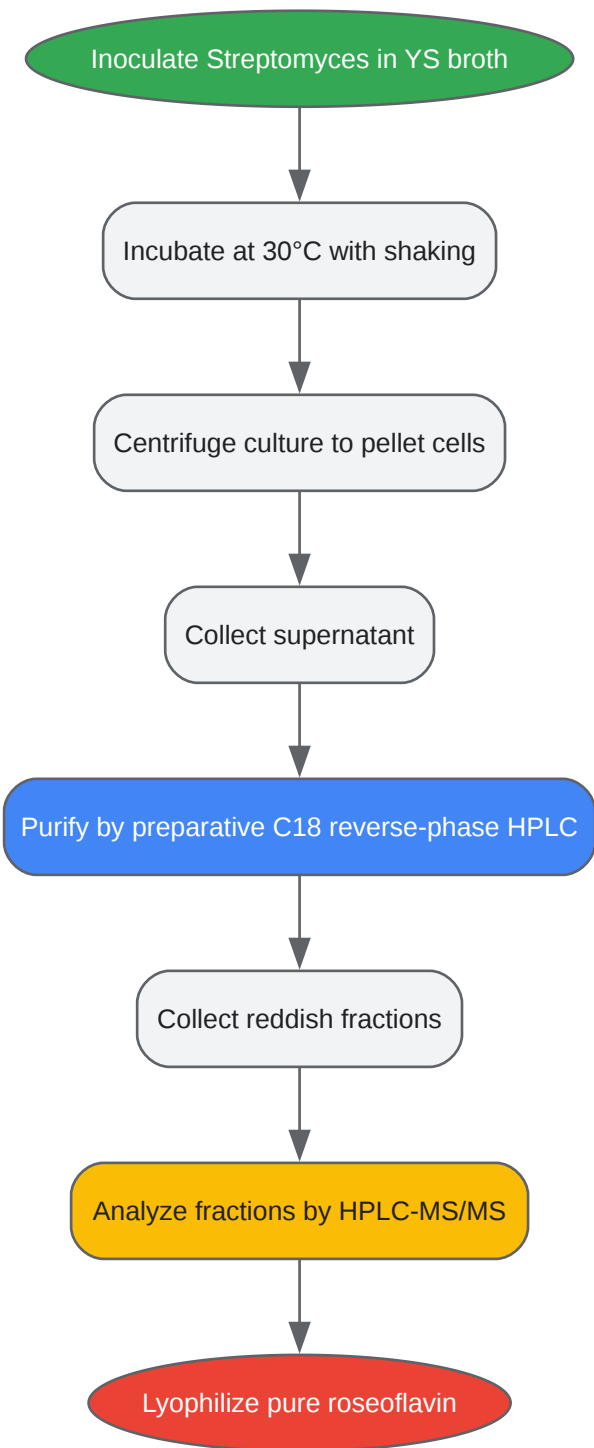
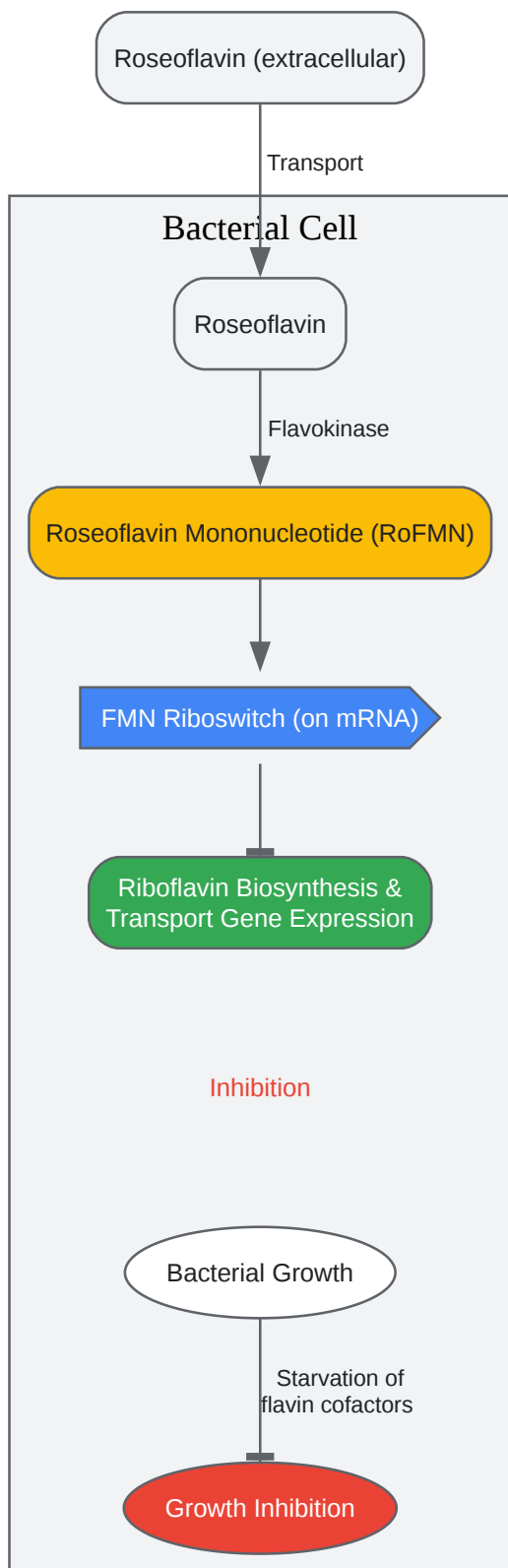
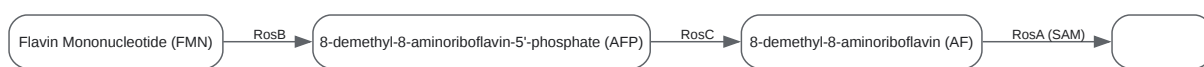
Core Molecular Data

Roseoflavin, a red pigment originally isolated from *Streptomyces davawensis*, is a structural analog of riboflavin (Vitamin B2).^[1] Its distinct chemical structure confers its unique biological activity. The core molecular and physical properties of **roseoflavin** are summarized in the table below.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₁₈ H ₂₃ N ₅ O ₆ | [2] |
| Molecular Weight | 405.4 g/mol | [2] |
| IUPAC Name | 8-(dimethylamino)-7-methyl-10-[(2S,3S,4R)-2,3,4,5-tetrahydroxypentyl]benzo[g]pteridine-2,4-dione | [2] |
| CAS Number | 51093-55-1 | [2] |
| Appearance | Reddish crystalline solid | [1] |
| Synonyms | 8-Demethyl-8-(dimethylamino)riboflavin, Roseoflavine | [2] |

Biosynthesis of Roseoflavin

Roseoflavin biosynthesis originates from flavin mononucleotide (FMN), a derivative of riboflavin.[1] The key enzymatic steps are catalyzed by a set of enzymes encoded by the *ros* gene cluster. The central enzyme, 8-demethyl-8-aminoriboflavin-5'-phosphate synthase (RosB), catalyzes the conversion of FMN to 8-demethyl-8-aminoriboflavin-5'-phosphate (AFP). [1] Subsequently, a phosphatase (RosC) dephosphorylates AFP to yield 8-demethyl-8-aminoriboflavin (AF). The final step involves the N,N-dimethylation of the amino group of AF by the S-adenosyl-L-methionine (SAM)-dependent dimethyltransferase (RosA) to produce **roseoflavin**. [1]



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References

- 1. mdpi.com [mdpi.com]
- 2. Roseoflavin is a natural antibacterial compound that binds to FMN riboswitches and regulates gene expression - PMC [pmc.ncbi.nlm.nih.gov]
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